

Methyl Nonafluorovaleate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Nonafluorovaleate

Cat. No.: B087576

[Get Quote](#)

CAS Number: 13038-26-1

Chemical Structure:

Synonyms: Methyl Perfluorovaleate, Methyl Nonafluoropentanoate, Nonafluorovaleric Acid Methyl Ester

Introduction

Methyl Nonafluorovaleate is a fluorinated organic compound that serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1][2] The incorporation of fluorine atoms into organic molecules can significantly alter their physicochemical and biological properties, often leading to enhanced metabolic stability, increased lipophilicity, and improved binding affinity to biological targets. This guide provides a comprehensive overview of the chemical properties, a detailed experimental protocol for its synthesis, and its applications as a fluorinated building block in contexts relevant to drug discovery and development.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **Methyl Nonafluorovaleate** is presented in Table 1. This data is essential for handling, storage, and use in a laboratory setting.

Property	Value	Reference
Molecular Formula	C6H3F9O2	[1]
Molecular Weight	278.07 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	102 °C	
Density	1.56 g/cm ³	
Purity	>97.0% (GC)	
Storage Temperature	Room Temperature	

Safety Information:

Hazard Statement	GHS Code
Highly flammable liquid and vapour	H225
Causes skin irritation	H315
Causes serious eye irritation	H319

Experimental Protocols

Synthesis of Methyl Nonafluorovaleate via Fischer Esterification

The synthesis of **Methyl Nonafluorovaleate** is typically achieved through the Fischer esterification of nonafluorovaleic acid with methanol, using a strong acid catalyst such as sulfuric acid.

Materials:

- Nonafluorovaleic acid
- Anhydrous methanol

- Concentrated sulfuric acid
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

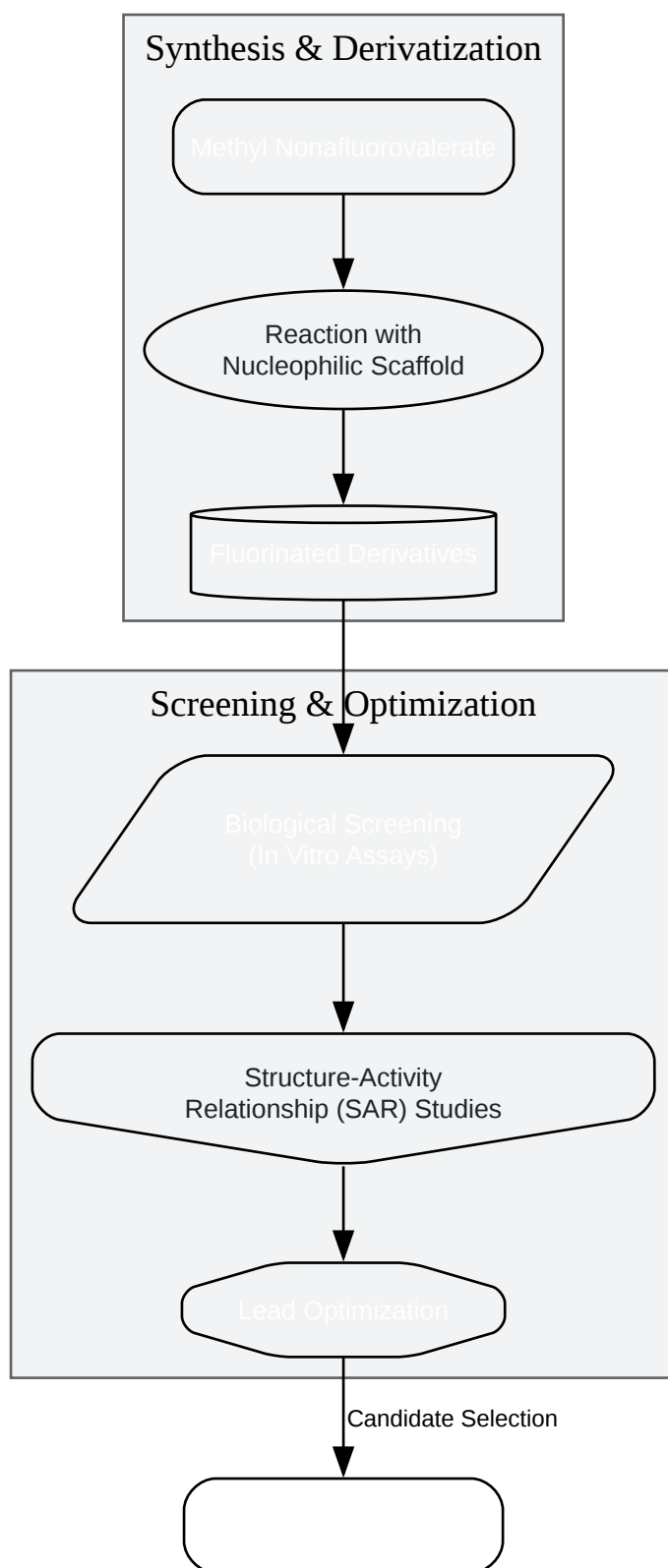
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve nonafluorovaleric acid in an excess of anhydrous methanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirring solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess methanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Drying and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure.
 - The crude product can be purified by fractional distillation to yield pure **Methyl Nonafluorovalelate**.

Applications in Drug Development

While specific, publicly available examples of the direct use of **Methyl Nonafluorovalelate** in the synthesis of marketed drugs are limited, its utility lies in its role as a versatile fluorinated building block. The nonafluorobutyl group can be introduced into various molecular scaffolds to modulate their biological activity.

The general workflow for utilizing a fluorinated building block like **Methyl Nonafluorovalelate** in a drug discovery program is illustrated in the diagram below.

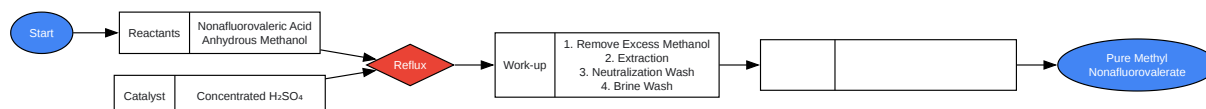


[Click to download full resolution via product page](#)

Caption: Workflow for Utilizing **Methyl Nonafluorovaleate** in Drug Discovery.

Logical Relationships in Synthesis

The synthesis of **Methyl Nonafluorovalerate** via Fischer esterification involves a series of logical steps and considerations to ensure a high yield of the pure product. The diagram below outlines these relationships.



[Click to download full resolution via product page](#)

Caption: Logical Flow of **Methyl Nonafluorovalerate** Synthesis.

Conclusion

Methyl Nonafluorovalerate is a readily synthesizable and valuable fluorinated building block for medicinal chemistry and drug discovery. Its physicochemical properties and the presence of the nonafluorobutyl moiety make it an attractive starting material for the introduction of fluorine into organic molecules. The provided experimental protocol for its synthesis offers a reliable method for its preparation in a laboratory setting. While detailed biological data for this specific compound is not extensively documented in publicly available literature, its utility as a precursor for more complex fluorinated molecules underscores its importance for researchers and professionals in the field of drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl Nonafluorovalerate | C₆H₃F₉O₂ | CID 526458 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Něco se pokazilo | Muni | em.muni.cz [em.muni.cz]
- To cite this document: BenchChem. [Methyl Nonafluorovalerate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087576#methyl-nonafluorovalerate-cas-number-and-chemical-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com